

methyl tridecanoate for emulsion stabilization

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methyl tridecanoate

CAS No.: 1731-88-0

Cat. No.: S599513

Get Quote

Understanding Methyl Tridecanoate

Methyl tridecanoate is a long-chain fatty acid ester (C₁₄H₂₈O₂) derived from tridecanoic acid and methanol [1] [2]. The table below summarizes its key chemical and physical properties.

Property	Specification
CAS Number	1731-88-0 [2] [3]
Molecular Formula	C ₁₄ H ₂₈ O ₂ [2] [3]
Molecular Weight	228.37 g/mol [2] [3]
Physical State	Colorless, oily liquid [1]
Melting Point	5.5 °C [3]
Boiling Point	289.6 °C at 760 mmHg [3]
Density	~0.9 g/cm ³ [3]
Flash Point	~124.9 °C [3]

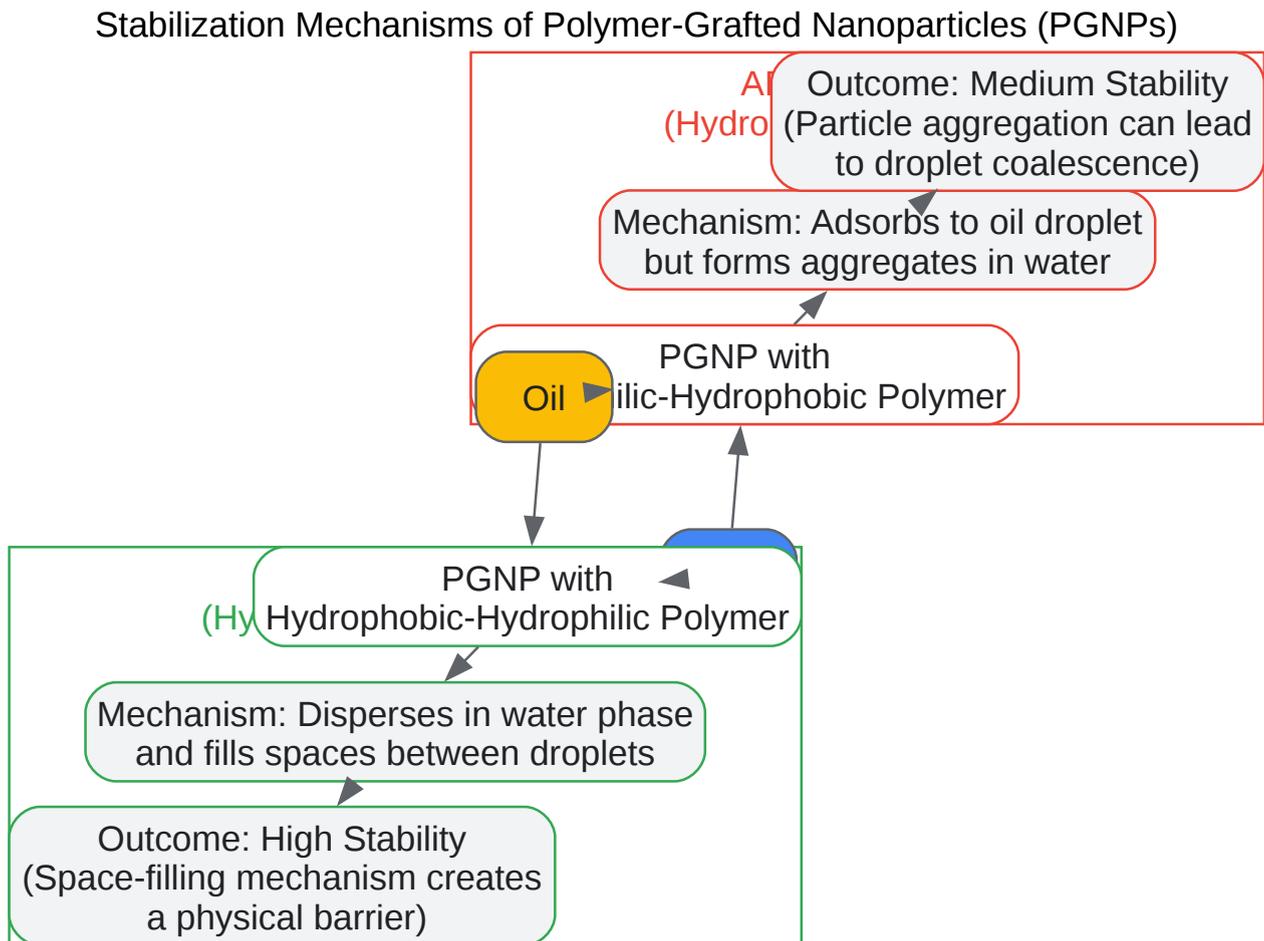
While its primary research applications are as a model compound in **lipidomics**, a substrate in **enzymatic assays**, and a precursor in organic synthesis [2], its properties suggest potential for emulsion formulation. Its long carbon chain provides hydrophobicity, and its ester group offers a polar head, giving it an **amphiphilic nature** that can help stabilize the interface between oil and water phases [1] [2].

A Potential Stabilization Framework

Although no direct literature was found on **methyl tridecanoate** as a primary emulsifier, one patent suggests using it as a **co-modifier** in a triglyceride-based oil phase to enhance the solubility of active pharmaceutical ingredients [4]. In this context, it likely works by modifying the polarity and properties of the oil phase.

A promising modern approach for creating stable emulsions is using **Pickering emulsions**, which are stabilized by solid particles that adsorb at the oil-water interface to form a physical barrier against coalescence [5]. Using polymer-grafted nanoparticles (PGNPs) is particularly effective. The architecture of the polymer grafts is critical for stability [5].

The following diagram illustrates the key stabilization mechanisms of two PGNPs architectures in a concentrated oil-in-water emulsion, based on molecular simulation studies [5].



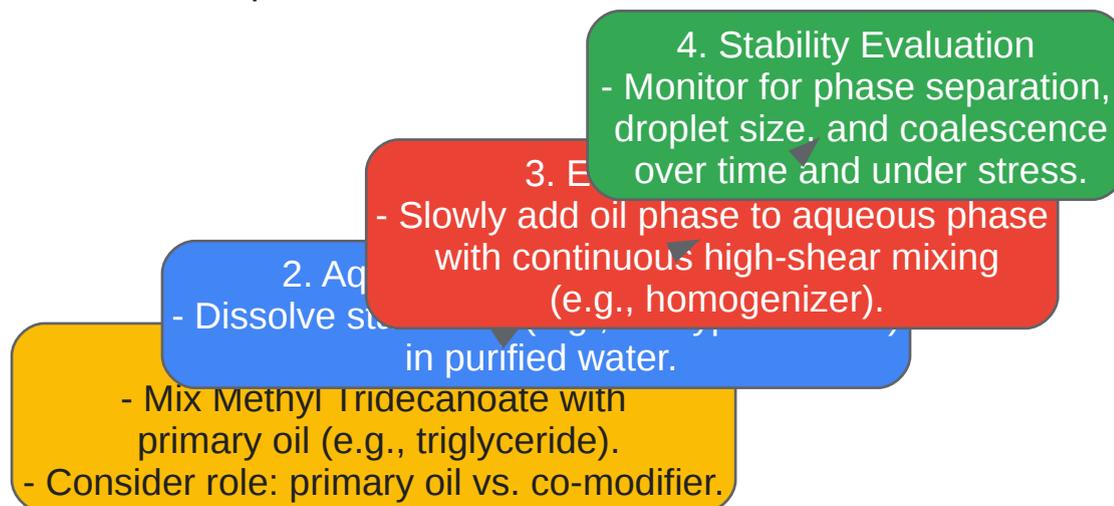
[Click to download full resolution via product page](#)

BA-type PGNPs provide superior stability by dispersing in the water phase and forming a protective barrier between oil droplets, preventing them from merging [5].

Proposed Experimental Workflow

Based on the gathered information, here is a theoretical workflow you could adapt and test in the lab for formulating an emulsion using **methyl tridecanoate**.

Proposed Workflow for Emulsion Formulation



[Click to download full resolution via product page](#)

Key Considerations for Your Protocol:

- **Role of Methyl Tridecanoate:** Determine if it will act as a **primary oil** or a **co-modifier** (typically used at 1-10% w/w of the oil phase) to modify solubility and interfacial properties [4].
- **Stabilizer Selection:** For a Pickering emulsion, select or synthesize BA-type PGNPs for their superior space-filling stabilization, as indicated by research [5].
- **Characterization:** Essential parameters to measure include **droplet size distribution** (via dynamic light scattering), **zeta potential**, and **emulsion stability** under various storage conditions and centrifugation stress.

A Guide for Further Research

To advance your work, I suggest the following steps:

- **Refine Your Search:** Use specialized scientific databases like SciFinder or PubMed. Search terms could include "Pickering emulsion fatty acid methyl ester," "long-chain ester emulsion stabilization," or "nanoparticle stabilized emulsion."
- **Investigate Analogues:** Look for studies on similar long-chain fatty acid esters (e.g., methyl myristate, methyl palmitate) used in emulsions. The principles can often be translated.

- **Experimental Validation:** Since a direct protocol is not available, the proposed workflow and mechanism diagram provide a solid, research-backed starting point for your own experimental validation.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. What is Methyl ? Uses, How It Works & Top Companies... Tridecanoate [linkedin.com]
2. | CAS 1731-88-0 | SCBT - Santa Cruz... Methyl tridecanoate [scbt.com]
3. | CAS#:1731-88-0 | Chemsrvc Methyl tridecanoate [chemsrc.com]
4. US6720001B2 - Emulsion compositions for polyfunctional ... [patents.google.com]
5. Concentrated Stabilizing with Nanoparticles Emulsions [scisimple.com]

To cite this document: Smolecule. [methyl tridecanoate for emulsion stabilization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b599513#methyl-tridecanoate-for-emulsion-stabilization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com